

A Technical Guide to the Safe Handling of 4-Methylaniline (p-Toluidine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TETS-4-Methylaniline

Cat. No.: B12375834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the safety data and handling precautions for 4-Methylaniline (also known as p-Toluidine, CAS No. 106-49-0). The information is compiled to ensure safe laboratory practices and to mitigate risks associated with the use of this chemical in research and development settings.

Hazard Identification and GHS Classification

4-Methylaniline is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is crucial to understand these hazards before handling the compound.

GHS Classification:[\[1\]](#)

- Acute Toxicity, Oral: Category 3
- Acute Toxicity, Dermal: Category 3
- Acute Toxicity, Inhalation: Category 3
- Serious Eye Irritation: Category 2
- Skin Sensitization: Category 1

- Carcinogenicity: Category 2
- Hazardous to the Aquatic Environment, Acute Hazard: Category 1

GHS Label Elements:

- Pictograms:
 - GHS06 (Skull and Crossbones)
 - GHS08 (Health Hazard)
 - GHS09 (Environment)
- Signal Word: Danger^[1]^[2]
- Hazard Statements:^[1]^[2]
 - H301: Toxic if swallowed.
 - H311: Toxic in contact with skin.
 - H331: Toxic if inhaled.
 - H317: May cause an allergic skin reaction.
 - H319: Causes serious eye irritation.
 - H351: Suspected of causing cancer.
 - H400: Very toxic to aquatic life.

Physical and Chemical Properties

Understanding the physical and chemical properties of 4-Methylaniline is essential for safe storage and handling.

Property	Value
Appearance	Colorless solid / White lustrous plates or leaflets[1][3][4]
Molecular Formula	C ₇ H ₉ N[5]
Molecular Weight	107.15 g/mol [2][4][5]
Melting Point	41-46 °C (lit.)[2][5]
Boiling Point	200-201 °C (lit.)[2][3][5]
Flash Point	87 °C (188.6 °F) - closed cup[2]
Density	0.973 g/mL at 25 °C (lit.)[2][5]
Vapor Density	3.9 (vs air)[2]
Autoignition Temperature	481.6 °C (899 °F)[2][5]
Solubility in Water	7 g/L[2][3]
pH	7.8 (at 7 g/L)[2]

Toxicological Information

4-Methylaniline is toxic and poses significant health risks upon exposure. Absorption through any route can lead to the formation of methemoglobin, causing cyanosis (blue discoloration of lips, nails, and skin), headache, dizziness, and nausea[1][3][6]. It is also a suspected human carcinogen[1][5].

Toxicity Data	Value	Species
LD50 Oral	336 mg/kg[5]	Rat
LD50 Oral	330 mg/kg[5]	Mouse
Skin Irritation	500 mg/24 h (Severe)[5]	Rabbit
Eye Irritation	20 mg/24 h (Moderate)[5]	Rabbit

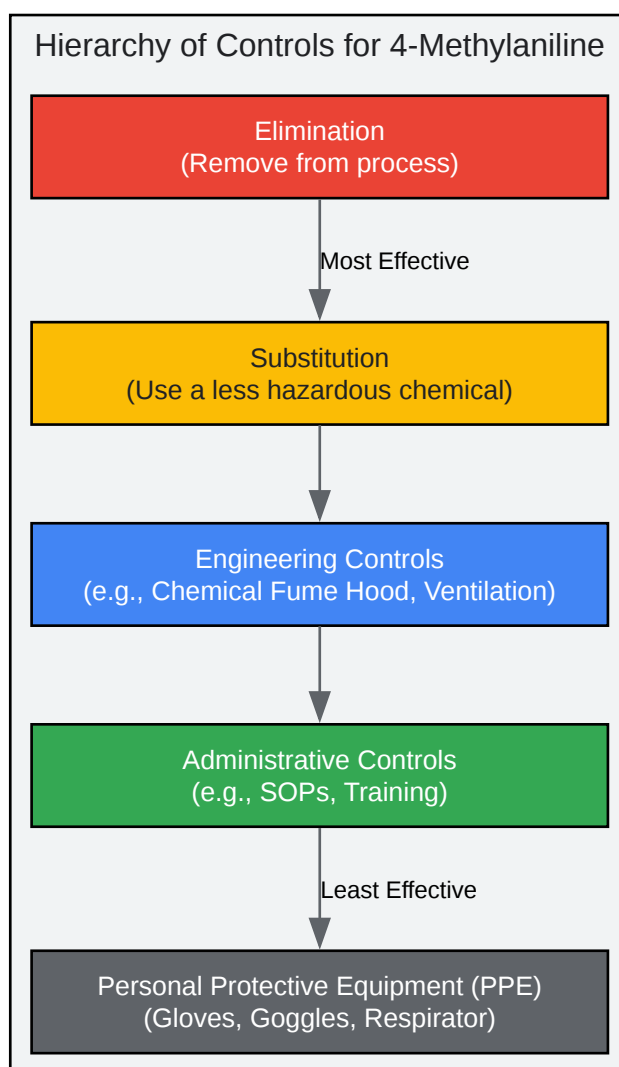
Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) must be implemented.

Exposure Limit	Value
ACGIH TLV-TWA	2 ppm (skin) [1] [5]
MAK	Carcinogen category: 3B; Skin absorption (H); Sensitization of skin (SH) [1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: All handling should be conducted in a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[1\]](#)[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for mitigating exposure to 4-Methylaniline.

Safe Handling and Storage

Handling:

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood. [\[1\]](#)[\[3\]](#)
- Avoid all contact with skin, eyes, and clothing.[\[1\]](#) Do not breathe dust or vapors.[\[1\]](#)[\[3\]](#)

- Use non-sparking tools and take precautionary measures against static discharge, as flammable vapor/air mixtures may form above 87°C.[1][6]
- Wash hands and any exposed skin thoroughly after handling.[1][3] Do not eat, drink, or smoke in the work area.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Store locked up and away from incompatible substances such as strong oxidants, strong acids, and foodstuffs.[1][6]
- Keep away from heat, sparks, and open flames.[3]
- Store in an area without drain or sewer access.[1][6]

Emergency Procedures

First-Aid Measures:

- Inhalation: Immediately remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]
- Ingestion: Rinse mouth. If the victim is conscious and alert, give 2-4 cupfuls of water or milk. Do NOT induce vomiting. Seek immediate medical attention.[1][3]

Accidental Release Measures:

- Evacuate the area immediately.

- Wear complete personal protective clothing, including a self-contained breathing apparatus.
[1]
- Prevent the chemical from entering drains or the environment.[1][7]
- For solid spills, carefully sweep the substance into a sealable container for disposal. If appropriate, moisten first to prevent dusting.[1]

Fire-Fighting Measures:

- Use water spray, foam, dry chemical, or carbon dioxide to extinguish flames.[1][3]
- Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3]
- Combustion produces highly toxic fumes of nitrogen oxides.[1][3]

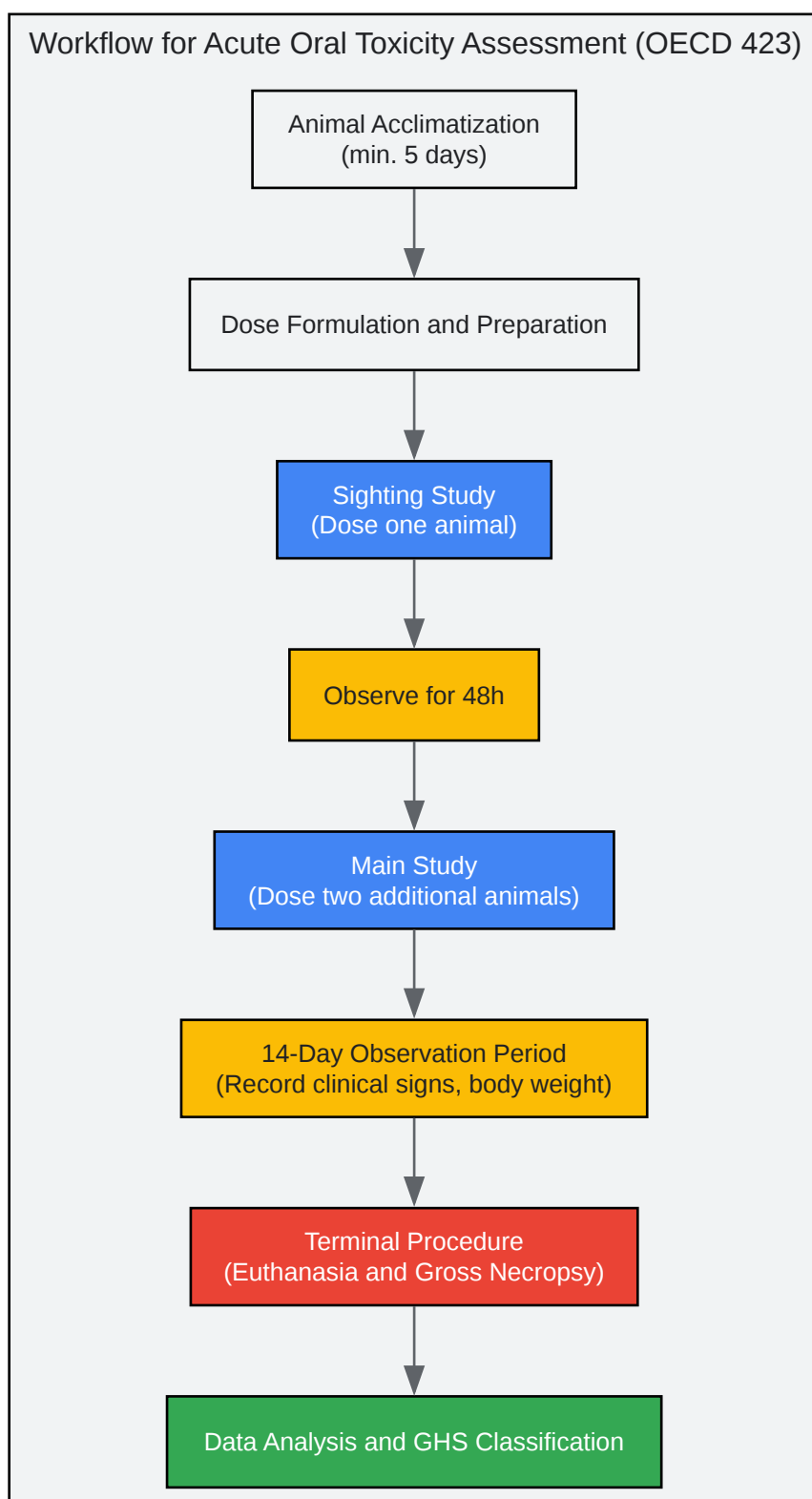
Experimental Protocols for Safety Assessment

While specific experimental safety assessment protocols for 4-Methylaniline are not detailed in the provided search results, a standard methodology for determining acute oral toxicity, such as the OECD Guideline 423 (Acute Oral Toxicity – Acute Toxic Class Method), is presented below as a representative example.

Methodology: Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

- **Objective:** To determine the acute oral toxicity of a substance and assign a GHS classification category. This method uses a stepwise procedure with a minimum number of animals.
- **Animals:** Typically, young adult female rats are used. Animals are acclimatized to laboratory conditions for at least 5 days before the study.
- **Dose Formulation:** The test substance is typically administered in a constant volume via gavage. The vehicle is chosen based on the substance's solubility and should be non-toxic.
- **Sighting Study (Step 1):** A single animal is dosed at a starting level (e.g., 300 mg/kg). The outcome (survival or death) determines the next step.

- Main Study (Step 2 & 3):
 - If the first animal survives, two additional animals are dosed at the same level.
 - If the first animal dies, two additional animals are dosed at a lower level (e.g., 50 mg/kg).
 - The study proceeds sequentially based on the number of mortalities within defined periods.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, behavior), and body weight changes for at least 14 days.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- Data Analysis & Classification: The substance is classified into one of the GHS categories based on the number of mortalities observed at specific dose levels. For example, if 2 out of 3 animals die at 50 mg/kg, the substance would be classified as GHS Category 2. If 2-3 animals die at 300 mg/kg, it would be classified as GHS Category 3, which aligns with the known classification of 4-Methylaniline.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for an acute oral toxicity study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. p-Toluidine 99.6 106-49-0 [sigmaaldrich.com]
- 3. 4-Methylaniline(106-49-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. p-Toluidine | C₆H₄CH₃NH₂ | CID 7813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. chemicalsafety.ilo.org [chemicalsafety.ilo.org]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [A Technical Guide to the Safe Handling of 4-Methylaniline (p-Toluidine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375834#tets-4-methylaniline-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com